

(R)-GNE-140 stability in DMSO and culture media

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Compound of Interest

Compound Name: (R)-GNE-140

Cat. No.: B10789137

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Technical Support Center: (R)-GNE-140

Welcome to the technical support center for **(R)-GNE-140**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the stability and handling of **(R)-GNE-140** in common experimental settings. Below you will find frequently asked questions (FAQs) and troubleshooting guides to ensure the successful application of this potent lactate dehydrogenase (LDH) inhibitor in your research.

Frequently Asked Questions (FAQs)

Q1: What is the recommended method for preparing stock solutions of **(R)-GNE-140**?

A1: It is recommended to prepare stock solutions of **(R)-GNE-140** in high-quality, anhydrous Dimethyl Sulfoxide (DMSO).^[1] The solubility in DMSO is reported to be ≥ 50 mg/mL.^[2] To avoid issues with solubility, it is crucial to use newly opened or properly stored anhydrous DMSO, as hygroscopic DMSO can significantly reduce the solubility of the compound.^[1] For preparation, dissolve the powdered **(R)-GNE-140** in DMSO to your desired stock concentration, for example, 10 mM. Ensure complete dissolution by vortexing. Gentle warming or sonication can be used to aid dissolution if precipitation is observed.^[2]

Q2: How should I store stock solutions of **(R)-GNE-140**?

A2: Proper storage of **(R)-GNE-140** stock solutions is critical to maintain its activity. For long-term storage, it is recommended to aliquot the DMSO stock solution into single-use volumes to avoid repeated freeze-thaw cycles and store them at -80°C for up to one year or at -20°C for up

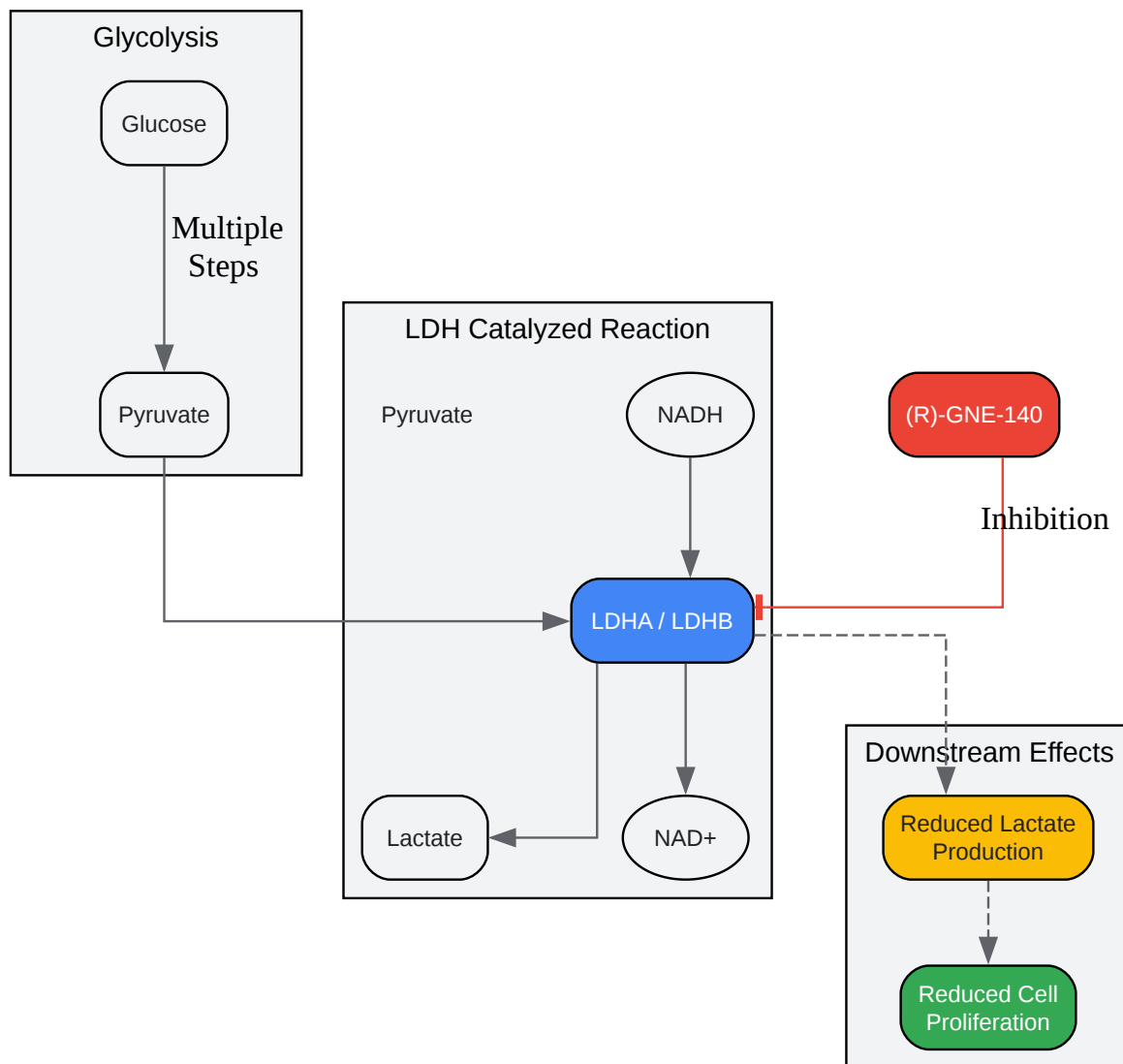
to six months.[2] The powdered form of **(R)-GNE-140** is stable for at least three years when stored at -20°C.[1]

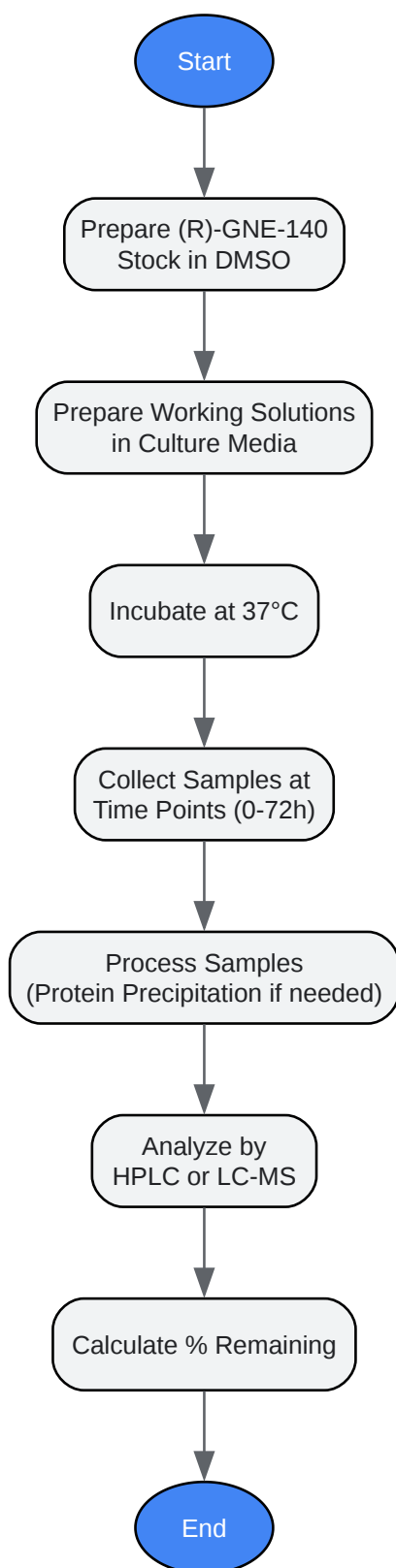
Q3: What is the stability of **(R)-GNE-140** in aqueous solutions and cell culture media?

A3: While specific quantitative data on the half-life of **(R)-GNE-140** in various cell culture media is not readily available in published literature, it is a common issue for small molecules to have limited stability in aqueous solutions. The stability can be influenced by factors such as pH, temperature, and the presence of components in the media, like serum. For in vivo studies, it is recommended to prepare fresh working solutions daily.[2][3] Given that **(R)-GNE-140** contains a thiophene moiety, it may be susceptible to oxidation.[4] Therefore, for in vitro experiments, it is best practice to add the compound to the culture medium immediately before treating the cells.

Q4: How does **(R)-GNE-140** inhibit its target and what is the downstream signaling pathway?

A4: **(R)-GNE-140** is a potent inhibitor of both lactate dehydrogenase A (LDHA) and lactate dehydrogenase B (LDHB), with IC50 values of 3 nM and 5 nM, respectively.[2] LDHA and LDHB are key enzymes in the final step of anaerobic glycolysis, where they catalyze the conversion of pyruvate to lactate, regenerating NAD⁺ from NADH. By inhibiting LDHA and LDHB, **(R)-GNE-140** blocks this conversion, leading to a decrease in lactate production and an accumulation of pyruvate. This disrupts the metabolic balance in highly glycolytic cells, such as many cancer cells, leading to reduced proliferation.[2][5] In some contexts, acquired resistance to **(R)-GNE-140** has been linked to the activation of the AMPK-mTOR-S6K signaling pathway, which promotes a shift towards oxidative phosphorylation.[6]





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